

2-Chloro-N-(4-nitrophenyl)acetamide CAS number and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	2-Chloro-N-(4-nitrophenyl)acetamide
Cat. No.:	B098350

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An In-Depth Technical Guide to **2-Chloro-N-(4-nitrophenyl)acetamide**: Synthesis, Properties, and Applications

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2-Chloro-N-(4-nitrophenyl)acetamide**, a key chemical intermediate. Designed for researchers, chemists, and professionals in drug development and agrochemical synthesis, this document delves into its core characteristics, synthesis protocols, and significant applications, grounding all information in authoritative scientific data.

Introduction: A Versatile Chemical Building Block

2-Chloro-N-(4-nitrophenyl)acetamide, identified by CAS Number 17329-87-2, is a substituted acetamide that serves as a pivotal precursor in the synthesis of a wide array of functional molecules.^[1] Its structure, featuring a reactive chloroacetyl group and a nitrophenyl ring, makes it a versatile intermediate for introducing specific pharmacophores and functional groups. This compound is particularly significant in the development of pharmaceuticals, including anticancer agents, and as a precursor in the agrochemical industry.^{[2][3]} Its utility stems from the electrophilic nature of the carbon bearing the chlorine atom and the electronic properties conferred by the nitro group on the aromatic ring.

Common synonyms for this compound include 2-Chloro-4'-nitroacetanilide and N-(Chloroacetyl)-4-nitroaniline.^{[1][4]} Understanding its properties and synthetic pathways is crucial for leveraging its full potential in complex organic syntheses.

Physicochemical and Structural Properties

The physical and chemical characteristics of a compound dictate its handling, reactivity, and application. **2-Chloro-N-(4-nitrophenyl)acetamide** is a solid at room temperature, typically appearing as a white to light yellow powder or crystalline solid.^[4]

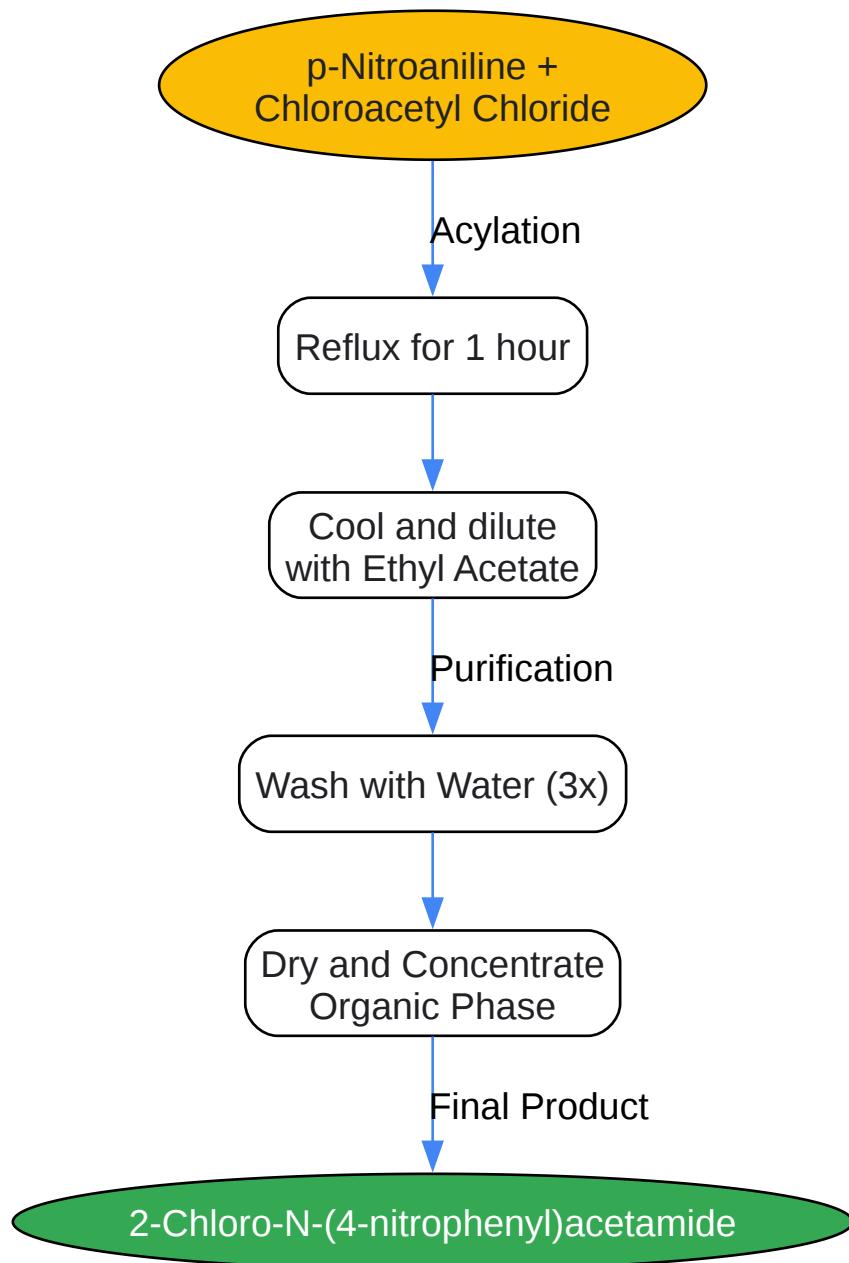
Table 1: Core Physicochemical Properties

Property	Value	Source(s)
CAS Number	17329-87-2	[1]
Molecular Formula	C ₈ H ₇ CIN ₂ O ₃	[1]
Molecular Weight	214.61 g/mol	[1] [5]
Appearance	White to Light yellow powder/crystal	[4]
Melting Point	183-189 °C	[4] [6]
IUPAC Name	2-chloro-N-(4-nitrophenyl)acetamide	[1]
InChI Key	AZURFBCEYQYATI-UHFFFAOYSA-N	[1]
Purity	Typically >95-98%	[4]
Storage Temperature	Inert atmosphere, room temperature	

Molecular Structure Analysis

The structure of **2-Chloro-N-(4-nitrophenyl)acetamide** has been elucidated by single-crystal X-ray diffraction.^[7] The molecule is nearly planar. Structural studies reveal the presence of an intramolecular C—H···O hydrogen bond, which forms a stable six-membered ring.^[7] In the crystalline state, molecules are interconnected by intermolecular N—H···O hydrogen bonds,

creating infinite chains that are further stabilized by Cl···O interactions.^[7] This ordered, hydrogen-bonded network is a key feature influencing the compound's melting point and solubility characteristics.



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- To cite this document: BenchChem. [2-Chloro-N-(4-nitrophenyl)acetamide CAS number and structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b098350#2-chloro-n-4-nitrophenyl-acetamide-cas-number-and-structure\]](https://www.benchchem.com/product/b098350#2-chloro-n-4-nitrophenyl-acetamide-cas-number-and-structure)

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